

SB-3CT solubility DMSO ethanol stock solution preparation

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Compound Focus: SB-3CT

CAS No.: 292605-14-2

Cat. No.: S549042

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Solubility Data and Stock Solution Preparation

The table below summarizes the quantitative solubility data for **SB-3CT** from two reputable biological suppliers.

Solvent	Max Concentration (mg/mL)	Max Concentration (mM)	Source
DMSO	30.64 - 61 mg/mL	100 - 199.08 mM	[1] [2]
Ethanol	6.13 - 10 mg/mL	20 mM	[1] [2]
Water	Insoluble	Insoluble	[1]

Protocol for Preparing Stock Solutions

Here is a detailed methodology for preparing stock solutions based on the solubility data.

- **General Calculation:** Use the molecular weight of **306.40 g/mol** and the formula: **Mass (mg) = Desired Molarity (mM) × Volume (mL) × Molecular Weight.**
- **Using DMSO:**
 - **Saturation Point:** Up to **61 mg/mL** [1].

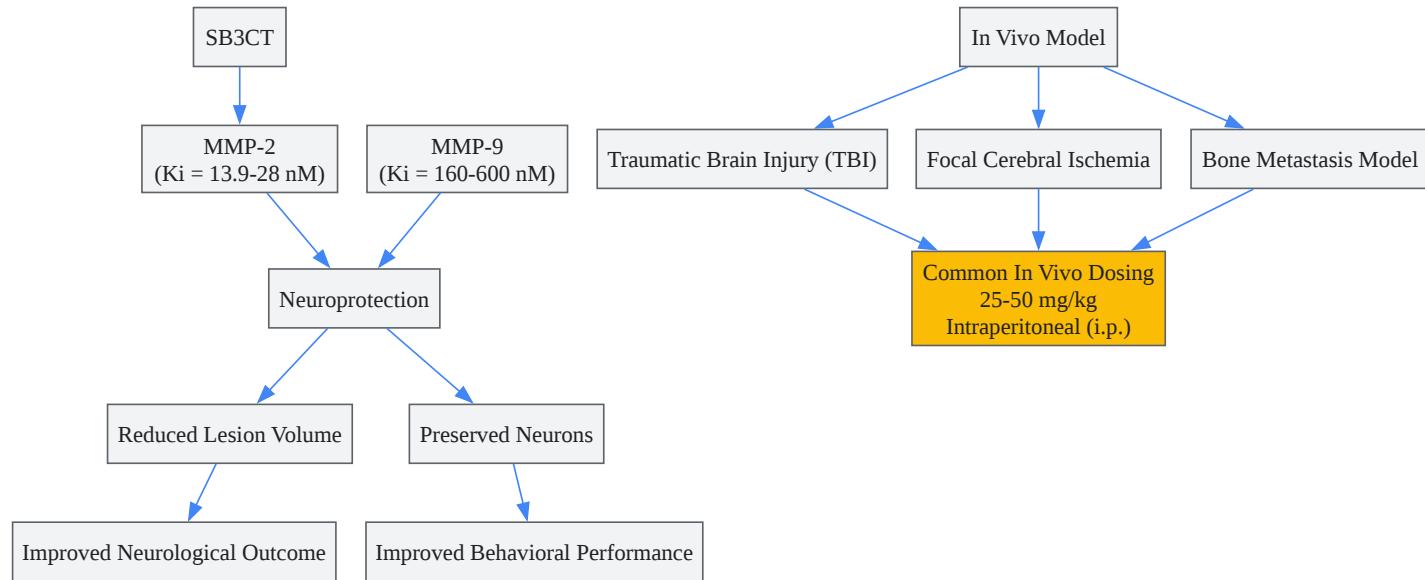
- **Critical Note:** Use **fresh, dry DMSO**. Moisture-absorbing DMSO can significantly reduce solubility [1].
- **Example:** To prepare 1 mL of a 100 mM stock solution, dissolve **30.64 mg** of **SB-3CT** in 1 mL of dry DMSO [2].
- **Using Ethanol:**
 - **Saturation Point:** Up to **10 mg/mL** [1].
 - **Example:** To prepare 1 mL of a 20 mM stock solution, dissolve **6.13 mg** of **SB-3CT** in 1 mL of ethanol [2].

Important Technical Notes

- **Aliquot and Store:** Prepare small aliquots of your stock solution to avoid repeated freeze-thaw cycles. Store at **-20°C** [2].
- **For In Vivo Studies:** If a non-DMSO vehicle is needed for animal studies, a homogeneous suspension can be prepared using **0.5% Carboxymethyl cellulose (CMC-Na)** at a concentration of **≥5 mg/mL** [1].
- **Metabolite Consideration:** Be aware that **SB-3CT** is metabolized in vivo to **p-hydroxy SB-3CT**, which is a more potent inhibitor of MMP-9 [3] [4].

Experimental Context from Research

SB-3CT is a selective gelatinase inhibitor, and its application in experiments is well-documented.



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Based on established research protocols, here are typical experimental parameters:

- **In Vitro Cell Culture:** **SB-3CT** has been used at concentrations such as **0.1 μ M** in HCC cell lines [1].
- **In Vivo Administration:** Common doses in rodent studies are **25 mg/kg** to **50 mg/kg**, often administered via intraperitoneal (i.p.) injection [1] [5].
- **Key Findings:** Treatment with **SB-3CT** has demonstrated significant efficacy in reducing brain lesion volume after injury and preserving neurons, leading to improved behavioral and neurological outcomes [5].

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References

1. SB-3CT | MMP inhibitor | Mechanism | Concentration [selleckchem.com]
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